

Comparative Efficacy of Lynestrenol on SHBG Levels Versus Other Progestins: A Scientific Review

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Lynestrenol	
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This publication provides a comprehensive comparison of the effects of **lynestrenol** and other progestins on Sex Hormone-Binding Globulin (SHBG) levels, intended for researchers, scientists, and professionals in drug development. This guide synthesizes experimental data to offer an objective analysis of their respective impacts on this critical protein.

Executive Summary

Progestins, a class of synthetic progestogens, are widely used in hormonal contraceptives and hormone replacement therapy. Their varying androgenic properties significantly influence serum SHBG concentrations, a key regulator of sex steroid bioavailability. This guide focuses on **lynestrenol**, a 19-nortestosterone derivative, and compares its effect on SHBG levels with other progestins such as desogestrel, levonorgestrel, norethisterone enanthate (NET-EN), and depot medroxyprogesterone acetate (DMPA-IM). The evidence indicates that the impact of progestins on SHBG is closely linked to their androgenicity, with more androgenic progestins generally causing a more significant reduction in SHBG levels.

Comparative Analysis of SHBG Level Alterations

The following table summarizes the quantitative effects of **lynestrenol** and other selected progestins on SHBG levels as reported in various clinical studies.



Progestin	Dosage	Treatment Duration	Study Population	Effect on SHBG Levels	Reference
Lynestrenol	5 mg/day	30 days	Healthy female volunteers	Decrease (specific percentage not reported)	[1]
Lynestrenol	Monotherapy	At least 6 months	Female-to- male adolescents with gender dysphoria	Decrease	[2]
Desogestrel	0.125 mg/day	30 days	Healthy female volunteers	Decrease (specific percentage not reported)	[1]
Levonorgestr el	0.125 mg/day	30 days	Healthy female volunteers	Decrease (specific percentage not reported)	[1]
Norethisteron e Enanthate (NET-EN)	Injectable	25 weeks	Women	-65.1%	[3]
Depot Medroxyprog esterone Acetate (DMPA-IM)	Injectable	25 weeks	Women	-29.8%	

Detailed Experimental Protocols

The methodologies employed in the cited studies provide the foundation for the comparative data presented.



Study 1: Comparative Study of Lynestrenol, Desogestrel, and Levonorgestrel

- Study Design: A comparative clinical trial.
- Participants: 30 healthy female volunteers.
- Intervention: Participants received daily oral doses of either 5 mg of lynestrenol, 0.125 mg of desogestrel, or 0.125 mg of levonorgestrel.
- Duration: 30 days.
- SHBG Measurement: Serum SHBG concentrations were measured, though the specific assay technique is not detailed in the abstract.

Study 2: Lynestrenol Monotherapy in Adolescents

- Study Design: A retrospective analysis of clinical and biochemical data.
- Participants: Female-to-male adolescents with gender dysphoria.
- Intervention: Lynestrenol monotherapy.
- Duration: At least 6 months.
- SHBG Measurement: Biochemical analysis of SHBG levels was performed.

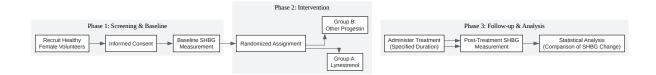
Study 3: Comparative Study of DMPA-IM and NET-EN

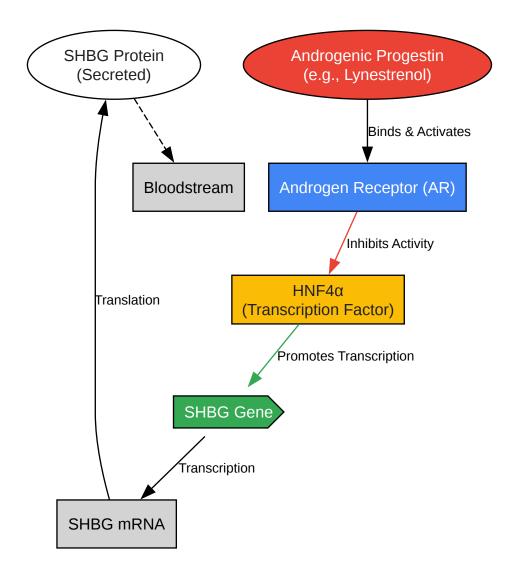
- Study Design: A secondary analysis of a randomized clinical trial.
- Participants: Women randomized to one of two treatment arms.
- Intervention: Intramuscular injections of either DMPA-IM or NET-EN.
- Duration: 25 weeks.
- SHBG Measurement: Serum SHBG levels were measured at baseline and at 25 weeks.



Visualizing Methodologies and Pathways

To further elucidate the experimental processes and biological mechanisms, the following diagrams are provided.







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